

An In-depth Technical Guide to 4-Mercaptobenzenesulfonic Acid: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Mercaptobenzenesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural features of **4-Mercaptobenzenesulfonic acid**. The information is curated for professionals in research and development, with a focus on data-driven insights and practical experimental guidance.

Chemical Identity and Physical Properties

4-Mercaptobenzenesulfonic acid, also known as 4-sulfidobenzenesulfonic acid, is an aromatic organic compound containing both a sulfonic acid and a thiol functional group.^[1] These functional groups impart distinct chemical characteristics to the molecule, making it a subject of interest in various chemical and pharmaceutical applications.

Table 1: General and Physical Properties of **4-Mercaptobenzenesulfonic Acid**

Property	Value	Source(s)
IUPAC Name	4-sulfanylbenzenesulfonic acid	[1]
CAS Number	7134-41-0	[1]
Molecular Formula	C ₆ H ₆ O ₃ S ₂	[1]
Molecular Weight	190.24 g/mol	[2]
Appearance	Solid (Physical form)	[2]
Melting Point	251-253 °C	
Boiling Point	Decomposes before boiling (Predicted)	
Solubility	Soluble in water and polar organic solvents like ethanol. Insoluble in nonpolar solvents.	[2][3][4][5][6]
pKa (Sulfonic Acid Group)	< 0 (Estimated based on benzenesulfonic acid, pKa ≈ -2.8 to 0.7)	[7]
pKa (Thiol Group)	~6-7 (Estimated based on thiophenol, pKa ≈ 6.6)	[1]

Chemical Structure

The structure of **4-Mercaptobenzenesulfonic acid** is characterized by a benzene ring substituted with a sulfonic acid group (-SO₃H) and a thiol group (-SH) at the para position (positions 1 and 4).

Table 2: Structural Identifiers for **4-Mercaptobenzenesulfonic Acid**

Identifier	Representation	Source(s)
SMILES	<chem>C1=CC(=CC=C1S)S(=O)(=O)O</chem>	[1]
InChI	InChI=1S/C6H6O3S2/c7-11(8,9)6-3-1-5(10)2-4-6/h1-4,10H,(H,7,8,9)	[1]
InChIKey	ULBNVDPBWRTOPN-UHFFFAOYSA-N	[1]

Below is a 2D representation of the chemical structure of **4-Mercaptobenzenesulfonic acid**.

Caption: 2D Structure of **4-Mercaptobenzenesulfonic Acid**

Experimental Protocols

Synthesis of 4-Mercaptobenzenesulfonic Acid

A common synthetic route to **4-Mercaptobenzenesulfonic acid** involves the reduction of 4-chlorobenzenesulfonyl chloride. This multi-step process is outlined below.

Workflow for the Synthesis of **4-Mercaptobenzenesulfonic Acid**



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Caption: Synthesis workflow from Chlorobenzene.

Step 1: Synthesis of 4-Chlorobenzenesulfonyl Chloride

This intermediate can be synthesized by the reaction of chlorobenzene with an excess of chlorosulfonic acid.[1]

- Materials: Chlorobenzene, Chlorosulfonic acid.

- Procedure: Slowly add chlorobenzene to a stirred, cooled solution of excess chlorosulfonic acid. The reaction is typically carried out at a controlled temperature to prevent side reactions. After the addition is complete, the reaction mixture is stirred for a specified period. The product is then isolated by carefully pouring the reaction mixture onto crushed ice, followed by filtration and washing of the precipitated solid.

Step 2: Reduction of 4-Chlorobenzenesulfonyl Chloride to **4-Mercaptobenzenesulfonic Acid**

The sulfonyl chloride is then reduced to the corresponding thiol. A common reducing agent for this transformation is zinc dust in an acidic medium.

- Materials: 4-Chlorobenzenesulfonyl chloride, Zinc dust, Sulfuric acid.
- Procedure: A suspension of 4-chlorobenzenesulfonyl chloride in a suitable solvent (e.g., aqueous ethanol) is treated with zinc dust. Dilute sulfuric acid is then added portion-wise while maintaining a controlled temperature. The reaction is monitored until the starting material is consumed.

Purification by Recrystallization

The crude **4-Mercaptobenzenesulfonic acid** can be purified by recrystallization. The choice of solvent is critical for effective purification. Given its polar nature, water or aqueous alcohol mixtures are potential recrystallization solvents.

- General Procedure:
 - Dissolve the crude solid in a minimum amount of hot solvent.
 - If colored impurities are present, treat the hot solution with a small amount of activated carbon and filter hot through a fluted filter paper.
 - Allow the filtrate to cool slowly to room temperature to induce crystallization.
 - Complete the crystallization by cooling in an ice bath.
 - Collect the purified crystals by vacuum filtration and wash with a small amount of cold solvent.

- Dry the crystals under vacuum.

Analytical Characterization

The purity and identity of the synthesized **4-Mercaptobenzenesulfonic acid** can be confirmed using various analytical techniques.

Table 3: Analytical Methods for Characterization

Technique	Expected Observations
Melting Point	A sharp melting point close to the literature value indicates high purity.
^1H NMR	The spectrum should show characteristic peaks for the aromatic protons, with splitting patterns corresponding to a 1,4-disubstituted benzene ring, and a peak for the thiol proton.
^{13}C NMR	The spectrum should display the expected number of signals for the aromatic carbons, with chemical shifts influenced by the electron-withdrawing sulfonic acid group and the electron-donating thiol group.
FT-IR	The spectrum should exhibit characteristic absorption bands for the O-H stretch of the sulfonic acid, S=O stretches, S-O stretch, and the S-H stretch of the thiol group.
Mass Spectrometry	The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound.

Spectral Data (Predicted and from Related Compounds)

While experimental spectra for **4-Mercaptobenzenesulfonic acid** are not readily available in public databases, the expected spectral characteristics can be inferred from data on similar

compounds.

Table 4: Predicted/Related Spectral Data

Technique	Region/Chemical Shift (ppm)	Assignment
^1H NMR	~7.2-7.8	Aromatic protons (two doublets)
~3.4	Thiol proton (-SH)	
~12-13	Sulfonic acid proton ($-\text{SO}_3\text{H}$) (often broad and may exchange with solvent)	
^{13}C NMR	~125-145	Aromatic carbons
FT-IR (cm^{-1})	~3400-3500 (broad)	O-H stretch (sulfonic acid)
~2550-2600 (weak)	S-H stretch (thiol)	
~1250-1120 and ~1080-1010	S=O and S-O stretches (sulfonic acid)	

Safety and Handling

4-Mercaptobenzenesulfonic acid should be handled with appropriate safety precautions in a well-ventilated fume hood. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and disposal.

- Hazard Statements: May be harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation.[\[2\]](#)
- Precautionary Statements: Wear protective gloves, protective clothing, and eye/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)

This guide provides a foundational understanding of the chemical properties, structure, and handling of **4-Mercaptobenzenesulfonic acid**. For specific applications, further research and experimental validation are recommended.

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